

Proper Disposal Procedures for Crizotinib Acetate

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Compound of Interest

Compound Name: *Crizotinib acetate*

Cat. No.: *B606813*

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Crizotinib is categorized as a cytotoxic (antineoplastic) drug, which is considered hazardous waste.[1][2] Proper handling and disposal are critical to protect laboratory personnel, the public, and the environment from exposure.[1][3] Disposal procedures must comply with all applicable federal, state, and local regulations for hazardous pharmaceutical waste.[4] In the United States, the Environmental Protection Agency (EPA) regulates hazardous waste under the Resource Conservation and Recovery Act (RCRA).[5][6]

Immediate Safety Information: Personal Protective Equipment (PPE)

When handling **crizotinib acetate** powder, solutions, or any contaminated materials, personnel must wear appropriate PPE to prevent skin contact, eye exposure, and inhalation.[7]

Contaminated work clothing should not be allowed out of the workplace.[7][8]

PPE Item	Specification	Rationale
Gloves	Two pairs of chemotherapy-tested gloves.[9]	Provides a barrier against chemical absorption through the skin. Double-gloving is a standard precaution.
Gown	Disposable, impermeable gown with long sleeves and cuffs.[10]	Protects skin and personal clothing from contamination by spills or aerosols.
Eye/Face Protection	Safety goggles with side shields or a face shield.[7]	Prevents exposure to the eyes from splashes or aerosolized drug powder.
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood. If exposure limits are exceeded, a full-face respirator may be necessary.[7]	Minimizes the risk of inhaling hazardous drug particles.

Logistical and Operational Plan: Waste Segregation and Containment

A crucial aspect of managing **crizotinib acetate** waste is strict segregation from other waste streams.[1] Any item that comes into contact with the drug, regardless of the amount, must be treated as cytotoxic waste.[1]

Waste Category	Container Type	Labeling and Color
Non-Sharp Solid Waste	Leak-proof, puncture-resistant container with a secure lid.[1]	Labeled with the universal cytotoxic symbol. Typically a yellow container with a purple lid or a red container.[1][2]
Sharps Waste	Puncture-proof sharps container specifically designated for cytotoxic waste. [1][10]	Labeled with the universal cytotoxic symbol. Typically red or purple-lidded.[1][2]
Liquid Waste	Closed, leak-proof container.	Labeled as "Cytotoxic Waste." Note: It is prohibited to dispose of hazardous pharmaceutical waste via sewerage (down the drain or toilet).[6][11]
Contaminated PPE	Place in the designated cytotoxic waste container before exiting the handling area.[1][10]	Labeled with the universal cytotoxic symbol.[1]

Step-by-Step Disposal Procedures

The primary and recommended method for the final disposal of **crizotinib acetate** and related cytotoxic waste is high-temperature incineration at a licensed hazardous waste facility.[1][2] While chemical neutralization can be used for some agents, specific experimental protocols for **crizotinib acetate** are not readily available in public documentation.[1]

Routine Disposal of Contaminated Items:

- Don PPE: Before handling any waste, ensure all required PPE is worn correctly.
- Segregate Waste at Point of Use: Immediately place any item that has come into contact with **crizotinib acetate** into the appropriate cytotoxic waste container. This includes vials, syringes, pipette tips, gloves, gowns, and bench paper.[10]

- **Handle with Care:** Do not disconnect IV infusion lines from bags; dispose of the entire assembly as a single unit.[\[10\]](#) Avoid crushing or breaking tablets.
- **Secure Containers:** Once a waste container is full, securely seal it. Do not overfill containers.
- **Store for Pickup:** Store the sealed containers in a designated, secure area away from general traffic, awaiting pickup by a certified hazardous waste transporter.[\[2\]](#)
- **Doff PPE and Hand Hygiene:** Remove PPE and dispose of it as cytotoxic waste.[\[10\]](#) Perform hand hygiene thoroughly after the procedure.[\[12\]](#)

Accidental Spill Cleanup:

- **Evacuate and Secure Area:** Alert others in the vicinity and restrict access to the spill area.
- **Don PPE:** Put on a full set of cytotoxic-rated PPE, including double gloves and respiratory protection.
- **Contain the Spill:** Cover the spill with absorbent pads, working from the outside in to prevent it from spreading.[\[10\]](#)
- **Collect Waste:** Carefully collect all contaminated materials (absorbent pads, broken glass, etc.) using spark-proof tools if necessary.[\[7\]](#) Place everything into a designated cytotoxic waste container.[\[10\]](#)
- **Clean the Area:** Decontaminate the spill surface with an appropriate cleaning agent, and dispose of all cleaning materials as cytotoxic waste.
- **Document the Incident:** Report and document the spill according to your institution's safety protocols.[\[10\]](#)

Workflow for Crizotinib Acetate Disposal



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Caption: Workflow for the safe handling and disposal of **crizotinib acetate** waste.

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